

An In-depth Technical Guide to the Safety and Handling of 1-Pyrenamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pyrenamin

Cat. No.: B7737337

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This guide provides a comprehensive overview of the safety, handling, and toxicological profile of **1-Pyrenamine** (also known as 1-Aminopyrene), a crucial chemical intermediate in various research and development applications. Adherence to strict safety protocols is paramount when handling this compound due to its potential health hazards.

Chemical and Physical Properties

1-Pyrenamine is a polycyclic aromatic hydrocarbon (PAH) derivative. Its physical and chemical characteristics are summarized below.

Property	Value	Reference(s)
CAS Number	1606-67-3	[1]
Synonyms	1-Aminopyrene, 3-Aminopyrene	[2]
Molecular Formula	C ₁₆ H ₁₁ N	[2]
Molecular Weight	217.27 g/mol	[2]
Appearance	Colorless crystals or yellow to green powder	[2][3]
Melting Point	115-118 °C	[4]
Solubility	Insoluble in water	[5]
Stability	Stable under normal conditions, but is air-sensitive.	[1]

Toxicological Data

1-Pyrenamine is classified as harmful if swallowed and is an irritant to the skin and eyes.[6] It is also a known mutagen.[7]

Toxicity Metric	Value	Species	Route	Reference(s)
LD ₅₀	1070 mg/kg	Rat	Oral	[8]
LD ₅₀	250 mg/kg	Mouse	Intraperitoneal	[8]
Mutagenicity	Positive	Salmonella typhimurium (Ames test)	In vitro	[7]

Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **1-Pyrenamine**.

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.^[1] Avoid the formation of dust.^[1] Prevent contact with skin, eyes, and clothing.^[1] Do not eat, drink, or smoke when using this product.^[8]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[1] Store under an inert atmosphere due to its air sensitivity.^[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **1-Pyrenamine**.

PPE Type	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved eye protection.	[6]
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber) and a lab coat.	[6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation is experienced.	[1]

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Procedure	Reference(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[1]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation persists, call a physician.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Ingestion	Call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.	[8]

Accidental Release and Disposal

- Accidental Release: For small spills, dampen the solid material with alcohol and then transfer it to a suitable container for disposal.[7] Use absorbent paper dampened with alcohol to pick up any remaining material.[7] Ventilate the area and wash the spill site after material pickup is complete.
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8]

Experimental Protocols

The following are summaries of standard methodologies for key toxicological assessments. These protocols would be adapted for the specific testing of **1-Pyrenamine**.

Ames Test (Bacterial Reverse Mutation Assay) - General Protocol

The Ames test is a widely used method to assess the mutagenic potential of a chemical.[\[9\]](#)

- **Bacterial Strains:** Several strains of *Salmonella typhimurium* with pre-existing mutations in the histidine operon are used (e.g., TA98, TA100, TA1535, TA1537).[\[10\]](#)
- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 fraction from rat liver) to mimic metabolism in mammals.[\[10\]](#)
- **Procedure:**
 - The tester strains are exposed to various concentrations of **1-Pyrenamine**, a negative control (solvent), and a positive control.[\[10\]](#)
 - The mixture is combined with molten top agar and poured onto a minimal glucose agar plate.[\[3\]](#)
 - The plates are incubated at 37°C for 48-72 hours.[\[3\]](#)
- **Evaluation:** A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies (bacteria that have regained the ability to synthesize histidine) compared to the negative control.[\[11\]](#)

Acute Dermal Irritation - General Protocol (OECD 404)

This test determines the potential for a substance to cause skin irritation.

- **Test Animals:** Typically, albino rabbits are used.[\[12\]](#)
- **Procedure:**
 - A small area of the animal's back is clipped free of fur.

- A dose of 0.5 g of the test substance, moistened with a suitable vehicle, is applied to the skin under a gauze patch.
- The patch is secured with tape for a 4-hour exposure period.
- Observations: The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[12]
- Classification: The severity of the skin reactions is scored, and the substance is classified as an irritant if the scores exceed a certain threshold.[13]

Acute Eye Irritation - General Protocol (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Test Animals: Albino rabbits are typically used.[14]
- Procedure:
 - A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[14]
- Observations: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[14]
- Classification: The severity of ocular lesions is scored to determine the irritation potential of the substance.[15]

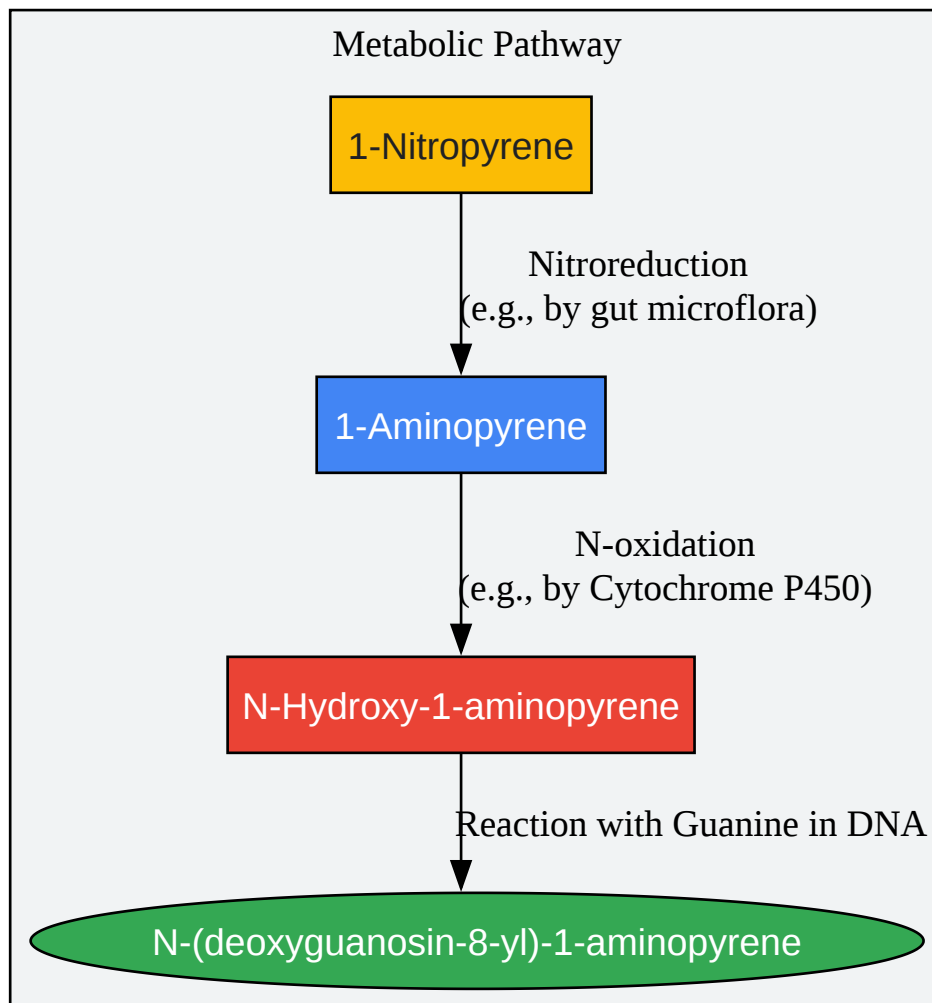
Signaling Pathways and Diagrams

The genotoxicity of **1-Pyrenamine** is linked to its metabolic activation and subsequent formation of DNA adducts.

Metabolic Activation of 1-Pyrenamine and DNA Adduct Formation

1-Pyrenamine is a metabolite of the environmental pollutant 1-nitropyrene.[16] The metabolic activation of aromatic amines can lead to the formation of reactive intermediates that can bind

to DNA, forming DNA adducts. This process is a key mechanism of chemical carcinogenesis. [16] In the case of **1-Pyrenamine**, it can be formed by the reduction of 1-nitropyrene.[8] Conversely, photo-oxidation of **1-Pyrenamine** can lead to the formation of 1-hydroxyaminopyrene, 1-nitrosopyrene, and 1-nitropyrene, which are also genotoxic.[16] The key DNA adduct formed is N-(deoxyguanosin-8-yl)-1-aminopyrene.[1]

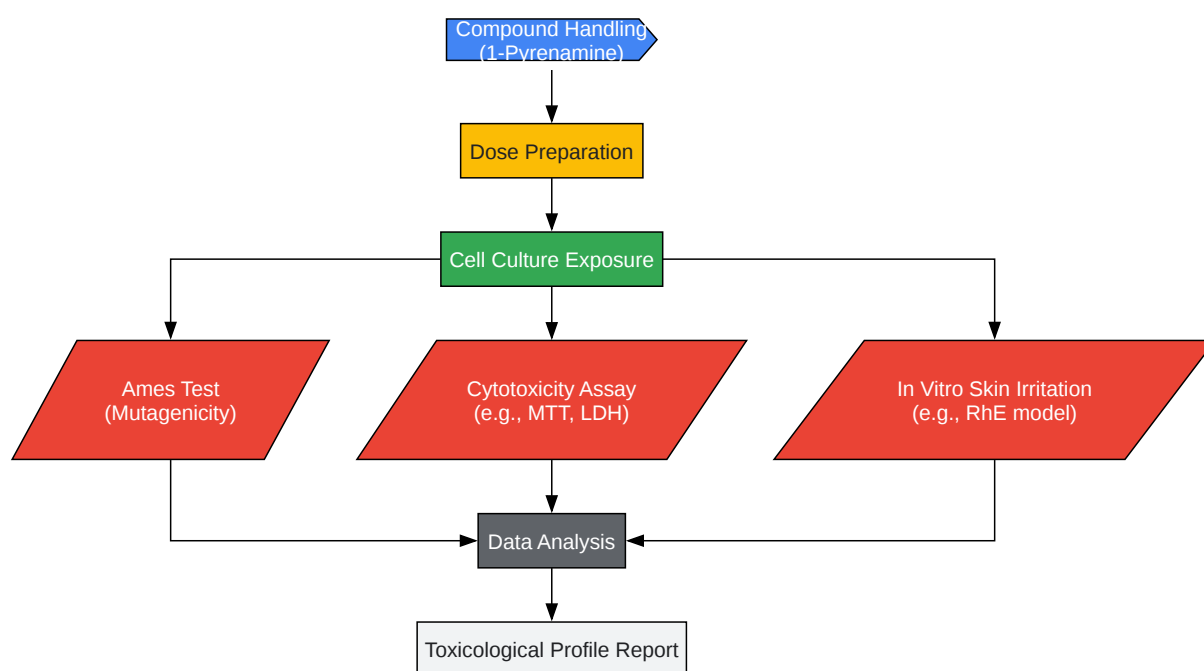


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Caption: Metabolic activation of 1-Nitropyrene to 1-Aminopyrene and subsequent DNA adduct formation.

General Experimental Workflow for In Vitro Toxicity Testing

The following diagram illustrates a typical workflow for assessing the toxicity of a compound like **1-Pyrenamine** in a research setting.



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Caption: A generalized workflow for in vitro toxicological assessment of a chemical compound.

This guide is intended to provide essential safety and handling information for **1-Pyrenamine**. It is not exhaustive, and users should always consult the most recent Safety Data Sheet (SDS) before handling this chemical. All laboratory work should be conducted by trained personnel in accordance with good laboratory practices.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of 1-Pyrenamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7737337#safety-and-handling-precautions-for-1-pyrenamine]

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